

Comparative Analysis of 2-Acetylanthracene Derivatives as Advanced Metal Ion Sensors

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Compound of Interest

Compound Name: 2-Acetylanthracene

Cat. No.: B017958

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A comprehensive comparative study reveals the nuanced capabilities of **2-acetylanthracene** derivatives as highly effective fluorescent and colorimetric sensors for a range of metal ions. This guide provides researchers, scientists, and drug development professionals with an objective analysis of their performance, supported by experimental data, to aid in the selection and design of next-generation metal ion probes.

The unique photophysical properties of the anthracene moiety, combined with the versatile reactivity of the acetyl group, make **2-acetylanthracene** a promising scaffold for the development of chemosensors. Derivatives, particularly Schiff bases and hydrazones, have demonstrated remarkable selectivity and sensitivity towards various metal ions, including zinc (Zn^{2+}), copper (Cu^{2+}), iron (Fe^{3+}), and aluminum (Al^{3+}). These ions play critical roles in numerous biological and environmental systems, making their accurate detection a paramount scientific goal.

Performance Comparison of 2-Acetylanthracene Derivatives

The efficacy of a metal ion sensor is determined by several key performance indicators. The following tables summarize the quantitative data for various **2-acetylanthracene** derivatives, offering a clear comparison of their sensing capabilities.

Table 1: Performance Metrics for **2-Acetylanthracycline** Schiff Base Derivatives

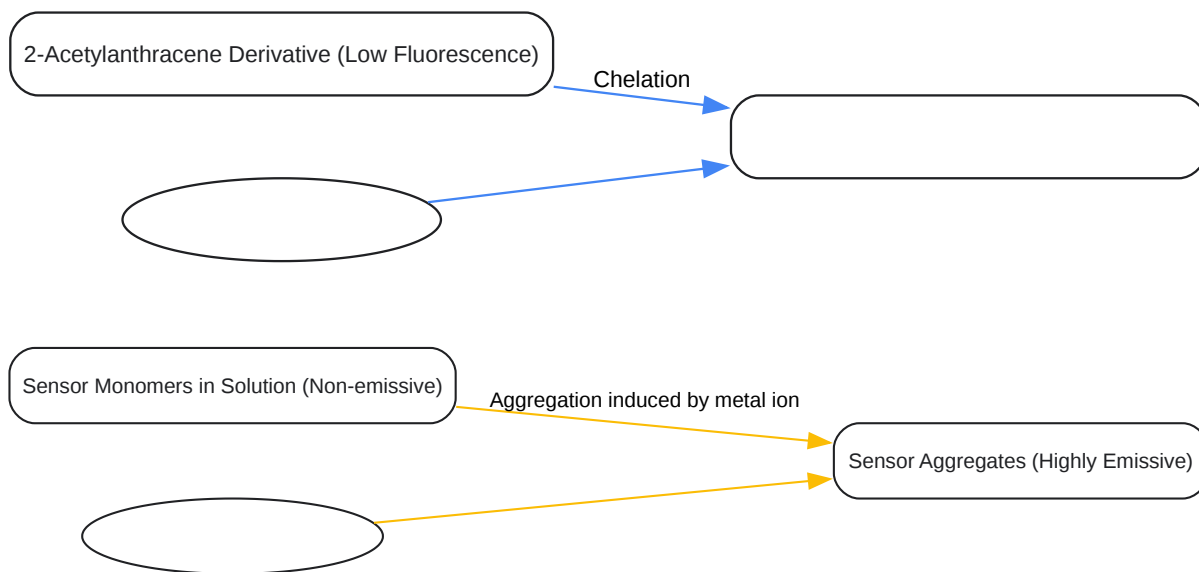
Derivative	Target Ion	Detection Limit (LOD)	Binding Stoichiometry (Sensor:Ligand)	Sensing Mechanism	Solvent System	Reference
(E)-N'-((anthracen-9-yl)methylene)acetohydrazide	Zn ²⁺	53.2 nM	2:1	Aggregation-Induced Emission (AIE)	Not Specified	[1]
3-(Anthracen-2-yliminomethyl)-benzene-1,2-diol (ANB)	Al ³⁺	0.391 μM	2:1	Chelation-Enhanced Fluorescence (CHEF)	Aqueous Solution	[1]
(2-((anthracen-9-yl)methylene)amino)phenol (AP)	Cu ²⁺	53.2 nM	2:1	Aggregation-Induced Emission (AIE)	Not Specified	[1]

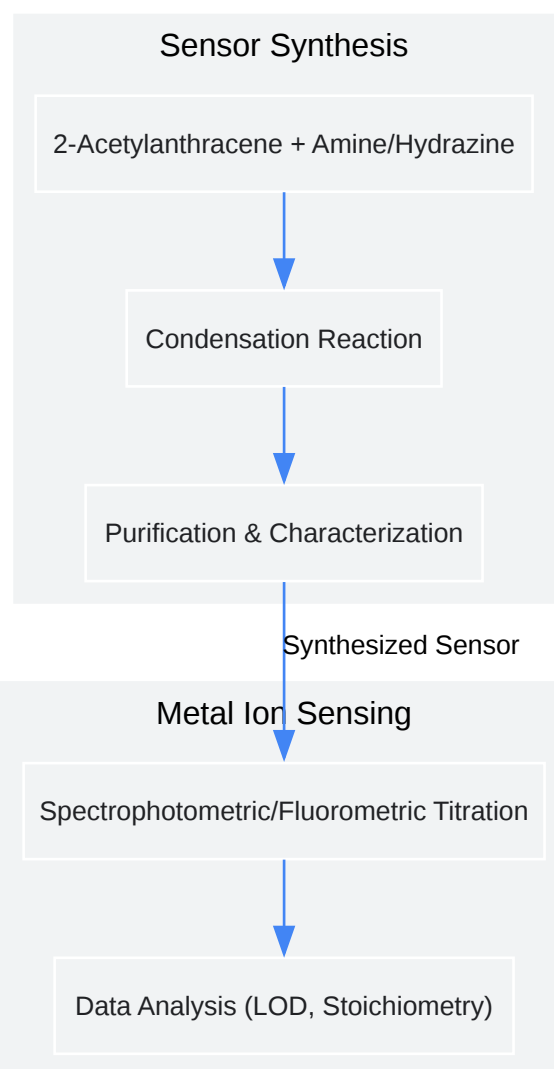
Table 2: Performance Metrics for **2-Acetylanthracycline** Hydrazone Derivatives

Derivative	Target Ion	Detection Limit (LOD)	Binding Stoichiometry (Sensor:Ion)	Sensing Mechanism	Solvent System	Reference
Anthracene-based Hydrazone	Fe ³⁺	Not Specified	2:1	Chelation-Enhanced Fluorescence (CHEF)	Not Specified	[2]

Signaling Pathways and Experimental Workflows

The detection of metal ions by these sensors relies on specific chemical interactions that result in a measurable optical response. The primary mechanisms include Chelation-Enhanced Fluorescence (CHEF), Photoinduced Electron Transfer (PET), and Aggregation-Induced Emission (AIE).





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References

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- 2. Novel pyrene- and anthracene-based Schiff base derivatives as Cu²⁺ and Fe³⁺ fluorescence turn-on sensors and for aggregation induced emissions - Journal of Materials

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